

Technical Guide: 4-Ethoxy-2,6-difluorobenzoic Acid

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Compound of Interest

Compound Name: 4-Ethoxy-2,6-difluorobenzoic acid

CAS No.: 916483-56-2

Cat. No.: B1425536

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Structure, Synthesis, and Pharmaceutical Utility

Executive Summary

4-Ethoxy-2,6-difluorobenzoic acid (CAS: 916483-56-2) is a specialized fluorinated aromatic building block used primarily in the synthesis of liquid crystalline materials (mesogens) and bioactive pharmaceutical ingredients.^{[1][2]} Its structural uniqueness lies in the 2,6-difluoro substitution pattern, which imparts significant steric hindrance and metabolic stability, combined with a 4-ethoxy group that modulates lipophilicity and electronic donation.

This guide provides a comprehensive technical analysis of this compound, focusing on regioselective synthesis via Nucleophilic Aromatic Substitution (

), structural characterization, and its role in modern drug discovery and materials science.

Chemical Profile & Structural Analysis^{[2][4]}

Identification

- IUPAC Name: **4-Ethoxy-2,6-difluorobenzoic acid**^{[1][2]}

- CAS Number: 916483-56-2[1][2]
- Molecular Formula:
[1][2][3]
- Molecular Weight: 202.16 g/mol [1][2][3]
- Appearance: White to off-white crystalline solid[2]

Electronic & Steric Properties

The molecule functions as a "privileged scaffold" due to three synergistic features:

- The Ortho-Effect (2,6-Difluoro): The two fluorine atoms at the 2 and 6 positions create steric repulsion with the carboxyl group.[2] This forces the carboxylate moiety out of planarity with the benzene ring, reducing conjugation.[2] This "twist" is critical in designing liquid crystals to control viscosity and in drugs to prevent planar stacking or recognition by specific metabolic enzymes.[2]
- Metabolic Blocking: The C-F bond is extremely stable ().[2] Placing fluorines at metabolically vulnerable positions (ortho) and blocking the para position with an ethoxy group effectively halts oxidative metabolism (e.g., by Cytochrome P450), extending the half-life of derivative drugs.[2]
- Acidity (pKa): While benzoic acid has a pKa of ~4.2, the electron-withdrawing inductive effect (-I) of the 2,6-fluorines significantly increases acidity, lowering the pKa to approximately 2.0–2.5.[2] The 4-ethoxy group provides a counter-balancing resonance donation (+R), but the inductive acidification dominates.[2]

Synthetic Pathway: Regioselective

The most robust industrial route to **4-ethoxy-2,6-difluorobenzoic acid** utilizes Nucleophilic Aromatic Substitution (

).[2] This method exploits the electronic activation provided by the carboxyl group to direct nucleophilic attack specifically to the 4-position.[2]

The Precursor Strategy

Direct fluorination of 4-ethoxybenzoic acid is non-selective.^[2] Instead, the synthesis starts with 2,4,6-trifluorobenzoic acid (or its ester/nitrile derivatives).

Reaction Mechanism

The carboxyl group (

) is an Electron Withdrawing Group (EWG).^[2] In a polyfluorinated ring, nucleophiles attack the position para to the EWG because the intermediate Meisenheimer complex is most stabilized in this configuration.

- Positions 2,6: Deactivated due to steric shielding and proximity to the carboxylate (electrostatic repulsion if carboxylate is ionized).^[2]
- Position 4: Highly activated (para to EWG) and sterically accessible.^[2]

Experimental Protocol (Standardized)

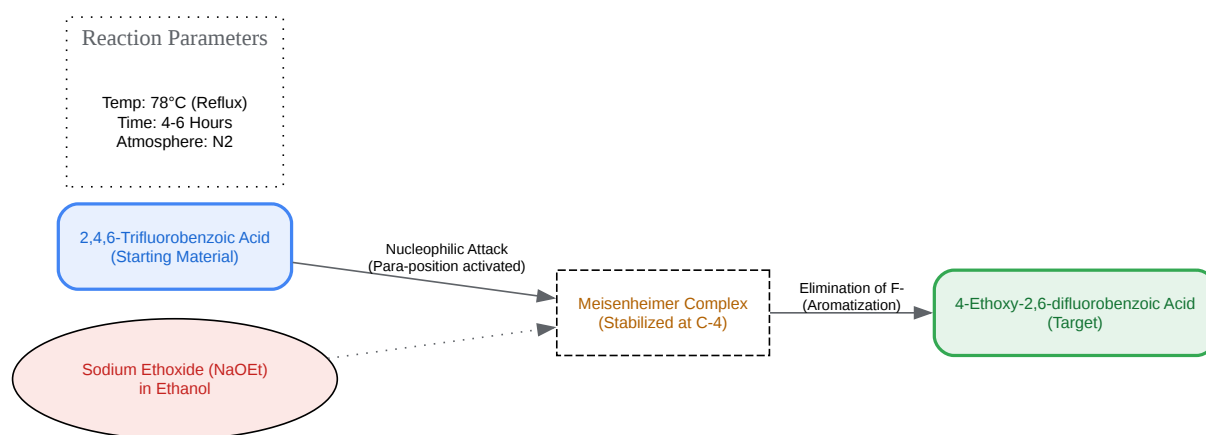
- Reagents: 2,4,6-Trifluorobenzoic acid, Sodium Ethoxide (NaOEt), Ethanol (anhydrous).^[2]
- Conditions: Reflux ()^[2]

Step-by-Step Methodology:

- Preparation: Dissolve 1.0 eq of 2,4,6-trifluorobenzoic acid in anhydrous ethanol under atmosphere.
- Deprotonation: Cool to . Slowly add 2.2 eq of Sodium Ethoxide (1.0 eq to neutralize the acid, 1.1-1.2 eq for the substitution).
 - Note: Excess base must be controlled to prevent bis-substitution at the 2-position, though this is kinetically slow.^[2]

- Reaction: Heat the mixture to reflux for 4–6 hours. Monitor via TLC or HPLC for the disappearance of the starting material.[\[2\]](#)
- Workup:
 - Concentrate the solvent in vacuo.[\[2\]](#)
 - Redissolve residue in water.[\[2\]](#)
 - Acidify with 1M HCl to pH 1–2 to precipitate the free acid.[\[2\]](#)
 - Filter the white solid and wash with cold water.[\[2\]](#)[\[4\]](#)
- Purification: Recrystallize from Ethanol/Water (1:1) to remove trace inorganic salts.[\[2\]](#)

Visualization of Synthesis Logic



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Figure 1: Regioselective synthesis pathway via Nucleophilic Aromatic Substitution ().

Quality Control & Characterization

Validating the structure requires distinguishing between the 4-ethoxy product and potential 2-ethoxy byproducts.

NMR is the definitive tool.[\[2\]](#)

Analytical Specifications

Test	Method	Acceptance Criteria
Appearance	Visual	White crystalline powder
Purity	HPLC (C18, ACN/Water)	
Melting Point	Capillary	
Identity	NMR (DMSO-)	1.35 (t, 3H), 4.15 (q, 2H), 6.90 (d, 2H, Ar-H)
Regiochemistry	NMR	Single singlet/doublet signal (symmetric F atoms). [2]

Interpretation of NMR

- Symmetry: The molecule has a
axis of symmetry passing through C-1 and C-4.[\[2\]](#)
- NMR: The aromatic protons at positions 3 and 5 are chemically equivalent.[\[2\]](#) They will appear as a doublet with a large coupling constant (
) due to the adjacent fluorine atoms.[\[2\]](#)
- NMR: A single signal is expected.[\[2\]](#) If substitution occurred at the 2-position, symmetry would break, resulting in two distinct Fluorine signals.

Applications in Drug Discovery & Materials[\[3\]](#) Pharmaceutical Design (Bioisosteres)

In medicinal chemistry, this moiety is used to optimize ADME (Absorption, Distribution, Metabolism, Excretion) properties.[\[2\]](#)

- Lipophilicity Modulation: The ethoxy tail increases

(lipophilicity), improving membrane permeability compared to the methoxy or hydroxy analogues.[\[2\]](#)

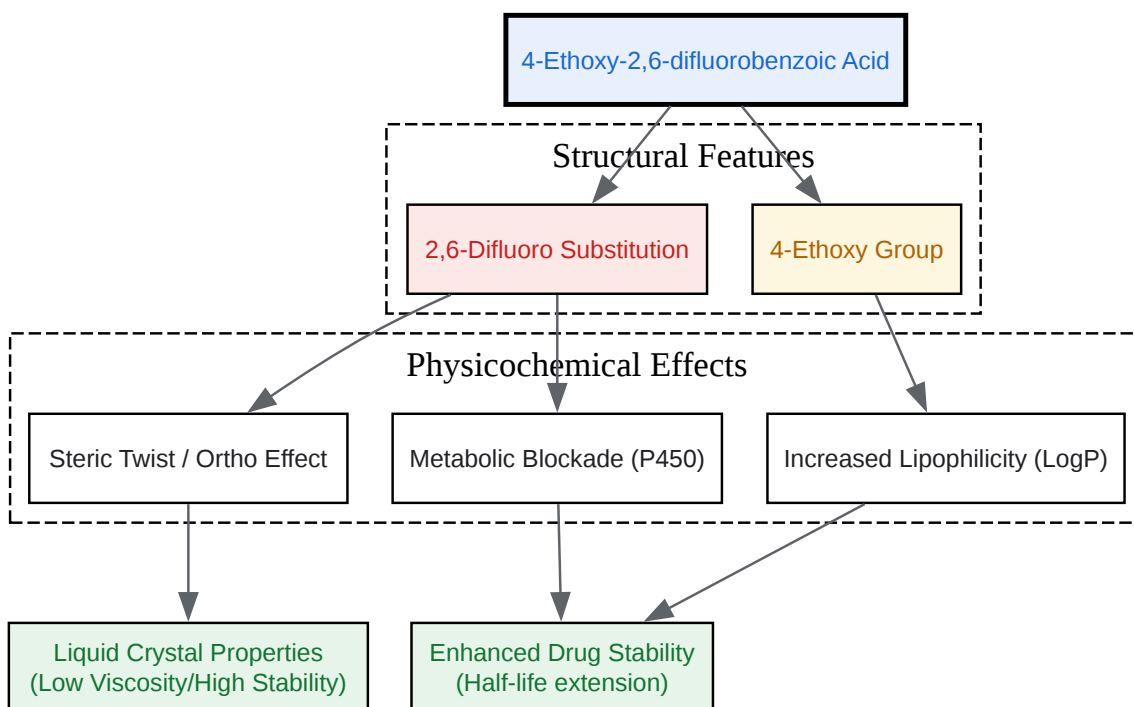
- Conformational Restriction: The 2,6-difluoro motif restricts the rotation of the phenyl ring relative to the amide/ester bond in drug scaffolds. This "locking" effect can decrease the entropic penalty of binding to a protein target.[\[2\]](#)

Liquid Crystals (Mesogens)

Fluorinated benzoic acids are critical in the formulation of Negative Dielectric Anisotropy liquid crystals used in VA (Vertical Alignment) displays.[\[2\]](#)

- Role: The 2,6-difluoro substitution creates a lateral dipole moment perpendicular to the molecular axis.
- Benefit: This allows the liquid crystal molecules to respond rapidly to electric fields with lower viscosity, enabling faster refresh rates in displays.[\[2\]](#)

SAR Logic Diagram



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Figure 2: Structure-Activity Relationship (SAR) mapping structural features to functional outcomes.[2]

Safety & Handling

- Hazard Classification: Skin Irritant (Category 2), Eye Irritant (Category 2A).[2]
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory.[2]
- Storage: Store at room temperature () in a tightly sealed container. Keep away from strong oxidizing agents.[2]

References

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